

# Pentafluoropropionyl Fluoride: A Technical Guide to Safe Handling and Emergency Preparedness

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## Compound of Interest

Compound Name: Pentafluoropropionyl fluoride

Cat. No.: B105872

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling precautions necessary for the safe use of **pentafluoropropionyl fluoride** in a laboratory setting. This guide is intended for professionals in research, science, and drug development who may work with this highly reactive and hazardous chemical. Adherence to these guidelines is critical to ensure personal safety and prevent environmental contamination.

## Hazard Identification and Classification

**Pentafluoropropionyl fluoride** (CAS No. 422-61-7) is a toxic, corrosive, and liquefied gas under pressure.<sup>[1][2]</sup> It poses significant health risks upon exposure and requires stringent safety measures during handling, storage, and disposal. The primary hazards are summarized below.

GHS Hazard Classification:

- Gases Under Pressure: Liquefied gas (H280) - Contains gas under pressure; may explode if heated.<sup>[1][2][3]</sup>
- Acute Toxicity (Inhalation): Category 2 or 3 (H330/H331) - Fatal or toxic if inhaled.<sup>[1][2][3][4]</sup>
- Acute Toxicity (Dermal): Category 3 (H311) - Toxic in contact with skin.<sup>[1][3]</sup>

- Skin Corrosion/Irritation: Category 1B (H314) - Causes severe skin burns and eye damage. [\[1\]](#)[\[3\]](#)
- Serious Eye Damage/Eye Irritation: Category 1 (H318) - Causes serious eye damage. [\[1\]](#)[\[3\]](#)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (H335) - May cause respiratory irritation. [\[1\]](#)[\[3\]](#)

#### Other Hazards:

- Reacts violently with water, liberating toxic gas. [\[1\]](#)
- Contact with acids liberates toxic gas. [\[1\]](#)
- May cause frostbite upon contact with the liquefied gas. [\[1\]](#)
- Considered a "forever chemical," indicating persistence in the environment. [\[1\]](#)

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **pentafluoropropionyl fluoride** is provided in the table below. This information is crucial for understanding its behavior and potential hazards.

Property	Value
Molecular Formula	C3F6O <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	166.02 g/mol <a href="#">[2]</a>
Appearance	Liquefied gas <a href="#">[2]</a> <a href="#">[7]</a>
Boiling Point	5.3 °C at 760 mmHg <a href="#">[1]</a>
Density	1.537 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[5]</a>
Vapor Pressure	1560 mmHg at 25°C <a href="#">[1]</a>
UN Number	3308 <a href="#">[5]</a>

## Exposure Controls and Personal Protection

Due to the high toxicity and reactivity of **pentafluoropropionyl fluoride**, stringent exposure controls and the use of appropriate personal protective equipment (PPE) are mandatory.

### Engineering Controls

- Fume Hood: All work with **pentafluoropropionyl fluoride** must be conducted in a properly functioning chemical fume hood.[8]
- Ventilation: Ensure adequate ventilation in the laboratory to prevent the accumulation of toxic vapors.[1][8]
- Emergency Equipment: Emergency eye wash stations and safety showers must be readily accessible in the immediate work area.[1]

### Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[1][4]
- Skin Protection: A lab coat, long pants, and closed-toe shoes are mandatory. An acid-resistant apron or suit should be worn over the lab coat.[4]
- Hand Protection: Use thick, chemical-resistant gloves (e.g., neoprene or nitrile, 22mil).[9] Do not use latex gloves. It is recommended to wear two pairs of nitrile gloves and change the outer pair frequently.[10]
- Respiratory Protection: In case of inadequate ventilation or for emergency response, a self-contained breathing apparatus (SCBA) or a full-face respirator with an appropriate cartridge is necessary.[4][8]

## Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and accidents.

### Handling

- Read and understand the Safety Data Sheet (SDS) before working with the chemical.

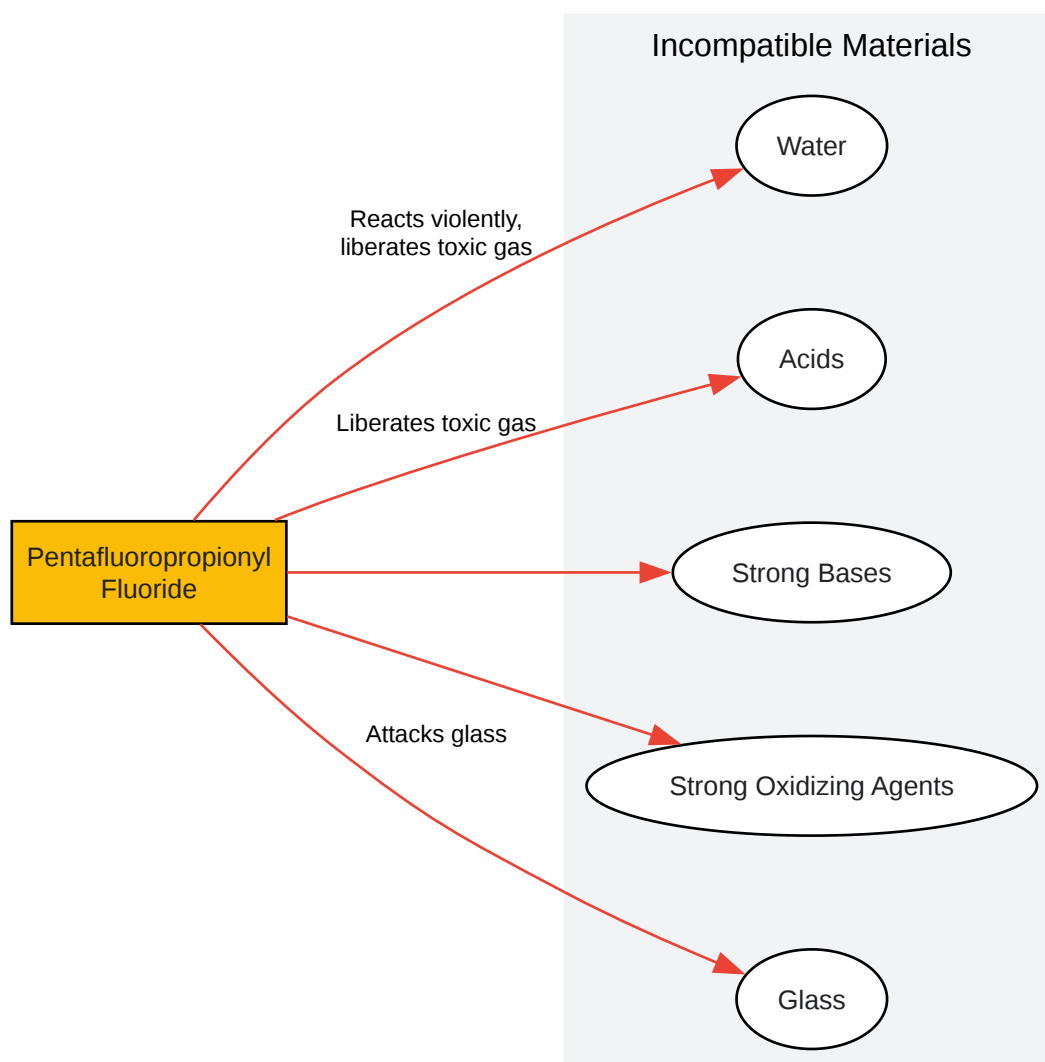
- Work in a well-ventilated area, preferably a chemical fume hood.[8]
- Avoid contact with skin, eyes, and clothing.[8]
- Do not breathe gas, fumes, vapor, or spray.[1]
- Use spark-proof tools and explosion-proof equipment.[8]
- Ground and bond containers when transferring material to prevent static electricity.
- Close the valve after each use and when the container is empty.[1]

## Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials.[1][8]
- Protect from sunlight and do not expose to temperatures exceeding 50°C (122°F).[1][3]
- Keep containers tightly closed.[1][8]
- Do not store in glass containers.[1]
- Store away from acids, strong bases, strong oxidizing agents, and water.[1]

## Chemical Incompatibilities

**Pentafluoropropionyl fluoride** is incompatible with several classes of substances. Contact with these materials can lead to violent reactions and the release of toxic gases.



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Caption: Chemical Incompatibilities of **Pentafluoropropionyl Fluoride**.

## Emergency Procedures and First Aid

Immediate and appropriate action is critical in the event of an emergency involving **pentafluoropropionyl fluoride**.

## Spills and Leaks

- Evacuate the area immediately.
- Wear appropriate PPE, including respiratory protection.

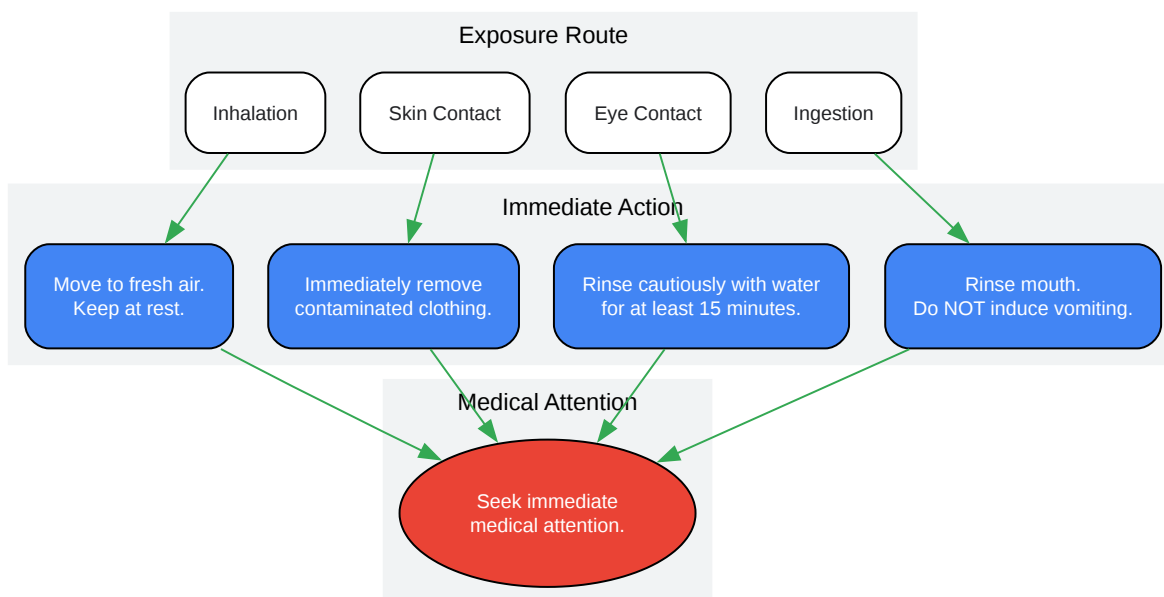
- If it is safe to do so, stop the leak.
- Ventilate the area of the leak or spill.
- For small spills, neutralize with a suitable agent like sodium bicarbonate or a commercial acid neutralizer.
- Absorb the neutralized spill with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.

## Fire

- **Pentafluoropropionyl fluoride** is not flammable, but containers may explode when heated.  
[1][3]
- Use extinguishing media appropriate for the surrounding fire, such as dry chemical, carbon dioxide, or water spray.[8]
- Cool containers exposed to fire with water spray to prevent rupture.
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## First Aid Measures

The following flowchart outlines the immediate first aid steps to be taken in case of exposure.



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Caption: First Aid Procedures for **Pentafluoropropionyl Fluoride** Exposure.

#### Specific First Aid Details:

- **Inhalation:** Move the victim to fresh air and keep them warm and at rest. If breathing is difficult, give oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[7][11]
- **Skin Contact:** Immediately flush skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[7][11] For frostbite, thaw affected areas with lukewarm water.[1] Seek immediate medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[1][7] Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)[\[11\]](#)

## Disposal Considerations

**Pentafluoropropionyl fluoride** and any contaminated materials must be disposed of as hazardous waste.

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.
- Do not allow the chemical to enter drains or waterways.[\[8\]](#)
- As a "forever chemical," take extra precautions to prevent environmental release.[\[1\]](#)

## Toxicity Data

While specific occupational exposure limits (e.g., PEL, TLV) for **pentafluoropropionyl fluoride** have not been established, the available toxicity data underscores its high hazard level.

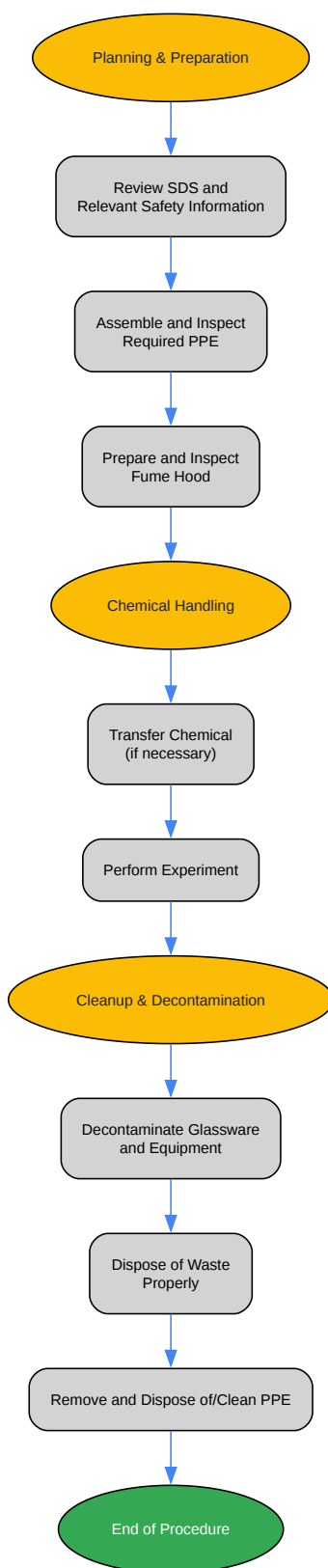
Metric	Value	Species	Route	Reference
LC50	> 25 ppm and < 100 ppm / 4 hours	Mouse	Inhalation	<a href="#">[2]</a> <a href="#">[7]</a>

Detailed experimental protocols for the cited toxicity studies are not publicly available. The LC50 value indicates high toxicity via the inhalation route.

## Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **pentafluoropropionyl fluoride** in a laboratory setting.





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Caption: Standard Operating Procedure for **Pentafluoropropionyl Fluoride**.

By adhering to the comprehensive safety measures outlined in this guide, researchers, scientists, and drug development professionals can mitigate the risks associated with **pentafluoropropionyl fluoride** and ensure a safe laboratory environment.

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- To cite this document: BenchChem. [Pentafluoropropionyl Fluoride: A Technical Guide to Safe Handling and Emergency Preparedness]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b105872#pentafluoropropionyl-fluoride-safety-and-handling-precautions]

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